

# Application Note: Quantitative Analysis of Phosphate in Soil using the Ammonium Molybdate Method

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## Compound of Interest

Compound Name: *NH4-6*

Cat. No.: *B1193248*

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## Introduction

Phosphorus is an essential macronutrient for plant growth and a key component in various biological molecules. Its availability in soil is a critical factor in agricultural productivity and ecosystem health. The quantitative analysis of soil phosphate is therefore crucial for soil fertility assessment, environmental monitoring, and in research settings, including studies related to drug development where soil microorganisms or plant-derived compounds are investigated. The ammonium molybdate method is a widely adopted, sensitive, and reliable colorimetric technique for determining orthophosphate concentrations in soil extracts.<sup>[1][2][3][4]</sup> This method is based on the reaction of orthophosphate ions with ammonium molybdate in an acidic medium to form a phosphomolybdate complex.<sup>[1][2][4]</sup> Subsequent reduction of this complex produces a intensely colored molybdenum blue, the absorbance of which is directly proportional to the phosphate concentration and can be measured spectrophotometrically.<sup>[1][2][3][4]</sup>

## Principle of the Method

In an acidic solution, orthophosphates react with an excess of ammonium molybdate to form ammonium phosphomolybdate.<sup>[1][2][4]</sup> This complex is then reduced by agents such as ascorbic acid or hydrazine sulfate to produce a stable blue-colored complex, often referred to as molybdenum blue.<sup>[1][2][5][6]</sup> The intensity of the blue color is measured using a spectrophotometer at a specific wavelength, typically between 660 nm and 880 nm, depending

on the reducing agent used.[1][2][7] By comparing the absorbance of the soil sample extract to a calibration curve prepared from standard phosphate solutions, the concentration of phosphate in the soil can be accurately determined.[6]

## Experimental Protocols

### 1. Soil Sample Preparation and Extraction

This protocol describes a common method for extracting available phosphate from soil samples.

- Materials:
  - Air-dried soil sample, sieved through a 2 mm mesh
  - Bray's No. 1 extracting solution (0.03 N  $\text{NH}_4\text{F}$  and 0.025 N  $\text{HCl}$ ) or other suitable extractant
  - Mechanical shaker
  - Whatman No. 42 filter paper or equivalent
  - Conical flasks (100 mL)
  - Measuring cylinders
- Procedure:
  - Weigh 5 g of the air-dried soil sample and transfer it to a 100 mL conical flask.[8]
  - Add 50 mL of the chosen extracting solution to the flask.[8]
  - Shake the suspension for 5 minutes using a mechanical shaker.[8]
  - Immediately filter the suspension through Whatman No. 42 filter paper into a clean, dry collection tube.[8]
  - The resulting filtrate is the soil extract to be used for phosphate analysis.

## 2. Preparation of Reagents and Standards

- **Ammonium Molybdate Solution:** Dissolve 15 g of ammonium molybdate ( $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$ ) in 300 mL of distilled water, warming gently to aid dissolution.<sup>[8]</sup> After cooling, filter if necessary. To this solution, slowly add 342 mL of concentrated hydrochloric acid (HCl) and make up the volume to 1 L with distilled water.<sup>[8]</sup> Store in a brown bottle.
- **Reducing Agent (Ascorbic Acid Solution):** Dissolve 0.1 M L-ascorbic acid in distilled water. This solution should be prepared fresh daily.
- **Standard Phosphate Stock Solution (100 ppm P):** Dissolve 0.439 g of anhydrous potassium dihydrogen phosphate ( $\text{KH}_2\text{PO}_4$ ), previously dried at 105°C for one hour, in distilled water and dilute to 1 L in a volumetric flask.<sup>[8]</sup>
- **Working Standard Solutions:** Prepare a series of working standards by diluting the stock solution. A typical range would be 0, 0.5, 1.0, 2.0, 4.0, and 5.0 ppm P.

## 3. Color Development and Measurement

- **Procedure:**
  - Pipette 10 mL of the soil extract into a 50 mL volumetric flask.
  - In parallel, pipette 10 mL of each working standard solution into separate 50 mL volumetric flasks.
  - Add 5 mL of the ammonium molybdate solution to each flask and mix well.
  - Add 2 mL of the ascorbic acid reducing agent to each flask and mix thoroughly.
  - Dilute the solutions to the 50 mL mark with distilled water and mix again.
  - Allow the color to develop for 30 minutes at room temperature.<sup>[2]</sup>
  - Measure the absorbance of each standard and sample at 880 nm using a spectrophotometer, using the 0 ppm standard as a blank.<sup>[7]</sup>

## Data Presentation

Table 1: Preparation of Phosphate Working Standards

| Standard Concentration (ppm P) | Volume of Stock Solution (100 ppm P) (mL) | Final Volume (mL) |
|--------------------------------|---|-------------------|
| 0.0                            | 0.0                                       | 100               |
| 0.5                            | 0.5                                       | 100               |
| 1.0                            | 1.0                                       | 100               |
| 2.0                            | 2.0                                       | 100               |
| 4.0                            | 4.0                                       | 100               |
| 5.0                            | 5.0                                       | 100               |

Table 2: Calibration Curve Data

| Standard Concentration (ppm P) | Absorbance at 880 nm (AU) |
|--------------------------------|---------------------------|
| 0.0                            | 0.000                     |
| 0.5                            | [Absorbance Reading]      |
| 1.0                            | [Absorbance Reading]      |
| 2.0                            | [Absorbance Reading]      |
| 4.0                            | [Absorbance Reading]      |
| 5.0                            | [Absorbance Reading]      |

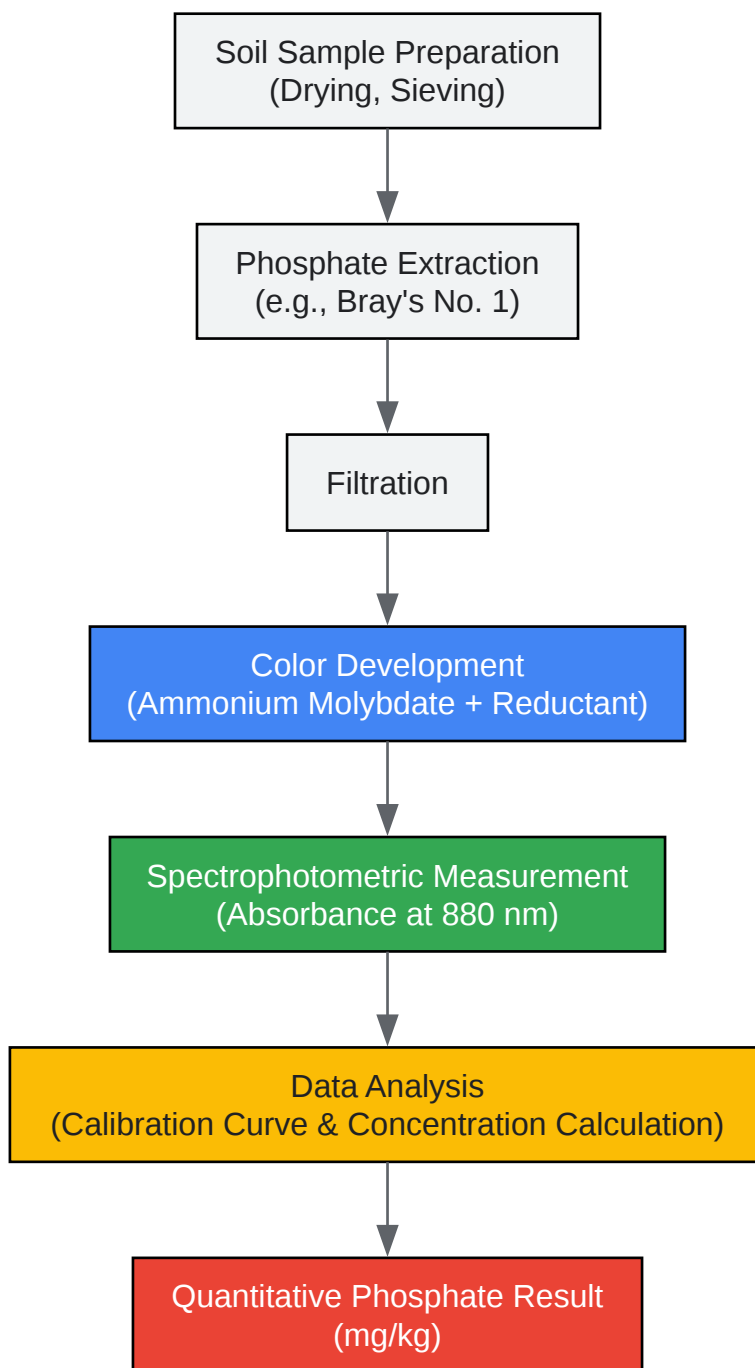
Table 3: Soil Sample Phosphate Concentration

| Sample ID     | Absorbance at 880 nm (AU) | Phosphate Concentration in Extract (ppm P) | Phosphate Concentration in Soil (mg/kg) |
|---------------|---------------------------|--|---|
| Soil Sample 1 | [Absorbance Reading]      | [Calculated from Calibration Curve]        | [Calculated Value]                      |
| Soil Sample 2 | [Absorbance Reading]      | [Calculated from Calibration Curve]        | [Calculated Value]                      |

Calculation:

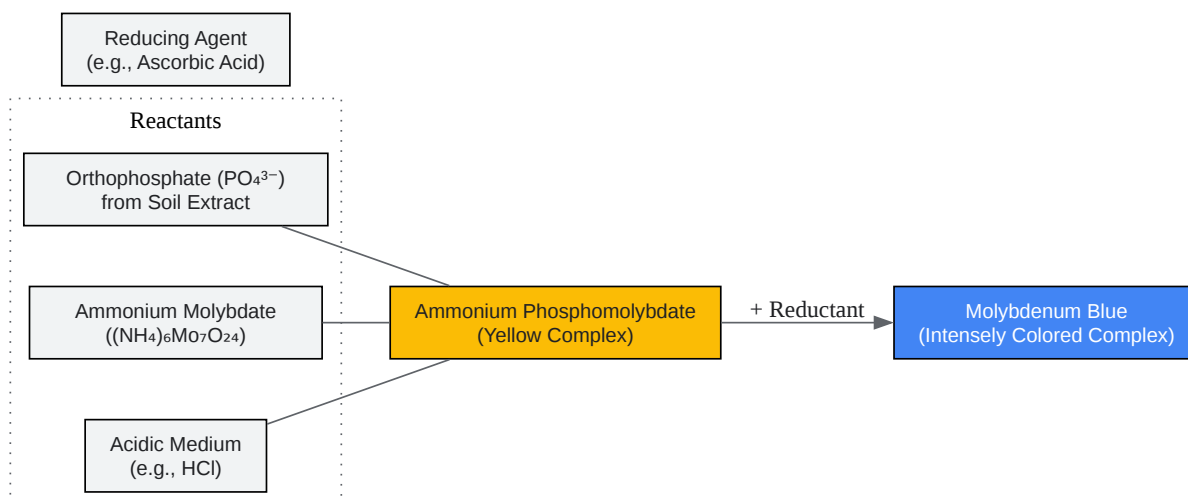
Phosphate in Soil (mg/kg) = (Concentration from curve (ppm) \* Volume of extractant (mL)) /  
Weight of soil (g)

## Visualizations



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Caption: Experimental workflow for the quantitative analysis of soil phosphate.



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Caption: Chemical reaction pathway for the formation of molybdenum blue.

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